

Introduction: Understanding (S)-methyl morpholine-2-carboxylate hydrochloride

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Compound of Interest

Compound Name: (S)-methyl morpholine-2-carboxylate hydrochloride

CAS No.: 1417789-45-7

Cat. No.: B3027864

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(S)-methyl morpholine-2-carboxylate hydrochloride is a chiral morpholine derivative that serves as a crucial building block in modern synthetic organic chemistry. Its structural motif is incorporated into a variety of biologically active molecules and pharmaceutical compounds. The presence of a stereocenter, a reactive ester group, and a secondary amine (as a hydrochloride salt) makes it a versatile synthon, but also imparts specific chemical properties that necessitate rigorous storage and handling protocols.

This guide, written from the perspective of a Senior Application Scientist, provides a comprehensive overview of the best practices for the storage and handling of this compound. The protocols described herein are designed to ensure the chemical integrity of the material, the safety of laboratory personnel, and the reproducibility of experimental outcomes. Adherence to these guidelines is critical for any researcher, scientist, or drug development professional working with this valuable reagent.

Physicochemical Properties and Hazard Profile

A thorough understanding of the physicochemical properties of **(S)-methyl morpholine-2-carboxylate hydrochloride** is fundamental to its safe handling and storage. This data informs everything from the choice of storage container to the appropriate personal protective equipment (PPE).

Table 1: Physicochemical and Safety Data Summary

Property	Value	Source & Explanation
Molecular Formula	C ₆ H ₁₂ ClNO ₃	
Molecular Weight	181.62 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	163 - 168 °C	
Solubility	Soluble in water	General property of hydrochloride salts.
GHS Pictograms		
Hazard Statements	H315 (Skin Irritation, Cat. 2), H319 (Eye Irritation, Cat. 2A), H335 (Specific Target Organ Toxicity — Single Exposure, Respiratory Tract Irritation, Cat. 3)	
Precautionary Statements	P261, P280, P302+P352, P305+P351+P338	

The hydrochloride salt form enhances the compound's stability and water solubility compared to the free base. However, its hygroscopic nature and potential for reactivity necessitate the specific handling procedures outlined below.

Chemical Stability and Degradation Pathways

The primary threats to the integrity of **(S)-methyl morpholine-2-carboxylate hydrochloride** are moisture and elevated temperatures. Understanding the potential degradation pathways is essential for mitigating risk and ensuring the material's purity over time.

- **Hydrolysis:** As an ester, the compound is susceptible to hydrolysis, particularly in the presence of moisture. This reaction would yield (S)-morpholine-2-carboxylic acid and methanol. The acidic nature of the hydrochloride salt can catalyze this process, although it is generally slow at ambient temperatures in a dry environment.
- **Hygroscopicity:** The salt is hygroscopic, meaning it readily absorbs moisture from the atmosphere. This can lead to clumping of the solid material and, more critically, can initiate the hydrolysis pathway described above.
- **Thermal Decomposition:** While the melting point is relatively high, prolonged exposure to elevated temperatures can lead to decomposition, potentially releasing toxic fumes such as nitrogen oxides, carbon monoxide, and hydrogen chloride gas.

Recommended Storage Protocols

The primary objective of the storage protocol is to protect the compound from moisture and heat. The following multi-tiered approach is recommended for maintaining its long-term stability and purity.

4.1 Short-Term Storage (In-Use, < 1 month)

For material that is being actively used, the following procedure is recommended:

- **Primary Container:** Keep the compound in its original, tightly sealed manufacturer's container.
- **Secondary Containment:** Place the primary container inside a desiccator cabinet or a sealed secondary container containing a desiccant such as silica gel. This provides an additional barrier against atmospheric moisture, especially in humid environments.
- **Location:** Store the desiccator in a cool, dry, and well-ventilated area away from direct sunlight and sources of heat. A standard laboratory cabinet is suitable.

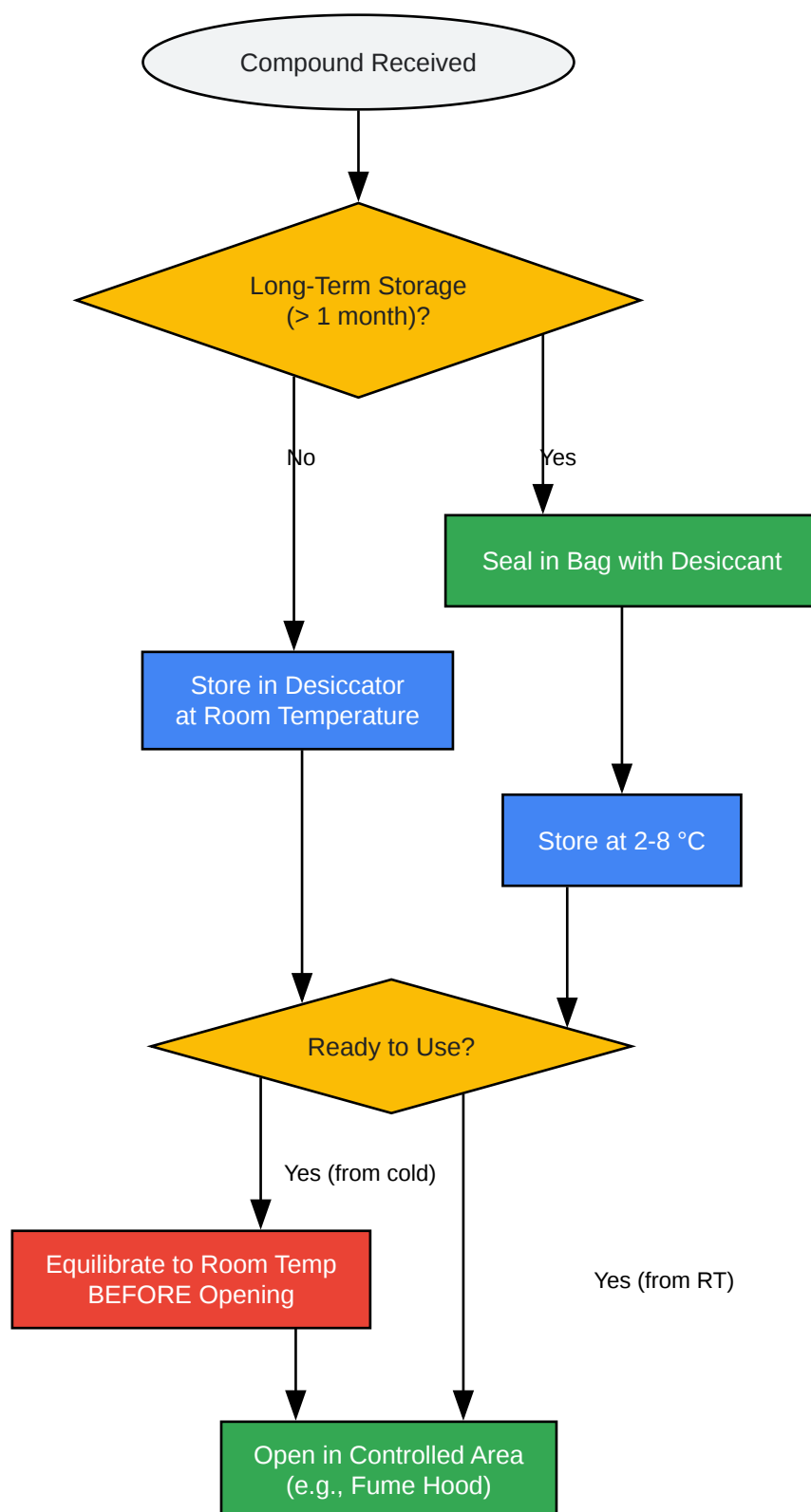
- **Inert Atmosphere:** For highly sensitive applications, after each use, flush the headspace of the primary container with an inert gas like argon or nitrogen before sealing. This displaces moist air and oxygen.

4.2 Long-Term Storage (> 1 month)

For archival or bulk material, more stringent conditions are necessary:

- **Container Integrity:** Ensure the container seal is intact and not compromised. If the original container has been opened, consider transferring the material to a new, dry amber glass bottle with a tight-fitting, inert cap.
- **Temperature Control:** Store the tightly sealed container at 2-8 °C in a refrigerator. This significantly slows down potential degradation pathways.
- **Moisture Prevention:** Before placing the container in the refrigerator, enclose it in a sealed, heavy-duty plastic bag containing a desiccant pouch. This prevents condensation from forming on the container when it is removed from cold storage.
- **Equilibration Before Use:** When removing the compound from cold storage, it is critical to allow the container to equilibrate to room temperature for at least 1-2 hours before opening. Opening a cold container will cause atmospheric moisture to condense directly onto the cold solid, compromising its integrity.

The following diagram illustrates the decision-making process for proper storage.



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Caption: Decision workflow for storing (S)-methyl morpholine-2-carboxylate hydrochloride.

Safe Handling and Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this compound. The primary routes of exposure are inhalation of the powder, skin contact, and eye contact.

5.1 Engineering Controls

- **Fume Hood:** All weighing and handling of the solid material should be performed in a certified chemical fume hood to prevent inhalation of airborne powder.
- **Ventilation:** Ensure the laboratory has adequate general ventilation.

5.2 Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles that provide a complete seal around the eyes are mandatory. Standard safety glasses are not sufficient.
- **Hand Protection:** Wear nitrile or neoprene gloves. Inspect gloves for any tears or punctures before use. Always wash hands thoroughly after removing gloves.
- **Body Protection:** A standard laboratory coat is required. Ensure it is fully buttoned.
- **Respiratory Protection:** If for any reason handling must occur outside of a fume hood (e.g., during a large-scale transfer), a NIOSH-approved respirator with a particulate filter (e.g., N95 or P100) is required.

5.3 Step-by-Step Handling Protocol

- **Preparation:** Don all required PPE. Prepare the workspace within the fume hood by laying down absorbent bench paper. Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.).
- **Weighing:**
 - Use a clean, dry spatula to transfer the powder from the storage container to a weigh boat.

- Perform the transfer slowly and carefully to minimize the generation of airborne dust.
- Promptly and tightly reseal the storage container.
- Dissolution:
 - If preparing a solution, add the solvent to the receiving flask first.
 - Slowly add the weighed powder to the solvent with stirring to facilitate dissolution and prevent clumping.
- Cleanup:
 - Carefully wipe down the spatula and work surface with a damp cloth.
 - Dispose of all contaminated materials (weigh boats, bench paper, gloves) in a designated, sealed hazardous waste container.

Spill Management and Waste Disposal

6.1 Spill Response

In the event of a spill, immediate and proper response is crucial:

- Evacuate: Evacuate all non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: For a small spill, carefully sweep up the solid material using a dustpan and brush, avoiding the creation of dust. A HEPA-filtered vacuum can also be used. Do not use water to clean up the dry powder, as this will dissolve it and potentially spread the contamination.
- Decontaminate: Wipe the spill area with a damp cloth, followed by soap and water.
- Dispose: Place all cleanup materials into a sealed, labeled hazardous waste container.

6.2 Waste Disposal

- All waste material, including empty containers and contaminated labware, must be disposed of in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of this material down the drain or in the general trash.

Conclusion

(S)-methyl morpholine-2-carboxylate hydrochloride is a stable compound when stored and handled correctly. The key to maintaining its chemical integrity lies in the rigorous exclusion of moisture and avoidance of high temperatures. By implementing the engineering controls, personal protective equipment, and detailed protocols outlined in this guide, researchers can ensure the safety of personnel, the quality of their starting material, and the integrity of their scientific research.

References

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